

# Technical Guide: N-(3-Amino-4-methylphenyl)acetamide

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## Compound of Interest

Compound Name:	<i>N-(3-Amino-4-methylphenyl)acetamide</i>
Cat. No.:	B181059

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## Abstract

This technical guide addresses the available information on **N-(3-Amino-4-methylphenyl)acetamide** (CAS Number: 6375-16-2). Despite a comprehensive search of scientific literature and chemical databases, key experimental data, including a definitive melting point and biological activity, remain uncharacterized in publicly accessible resources. This document summarizes the available data and highlights the current knowledge gaps for this compound.

## Compound Identification and Properties

**N-(3-Amino-4-methylphenyl)acetamide** is a substituted aromatic amide. Its chemical structure and basic properties are outlined below.

Table 1: Compound Identification[1][2]

Identifier	Value
IUPAC Name	N-(3-Amino-4-methylphenyl)acetamide
CAS Number	6375-16-2
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O
Molecular Weight	164.21 g/mol
Canonical SMILES	CC1=C(C=C(C=C1)NC(=O)C)N
InChI Key	RBQWGHBZCHFUQU-UHFFFAOYSA-N

Note: It is crucial to distinguish **N-(3-Amino-4-methylphenyl)acetamide** from its isomers, such as N-(4-Amino-3-methylphenyl)acetamide and 4'-Methylacetanilide, for which physical and biological data are available but not applicable to the compound of interest.[\[3\]](#)

## Physical Properties: Melting Point

A definitive, experimentally determined melting point for **N-(3-Amino-4-methylphenyl)acetamide** is not available in the reviewed scientific literature or chemical supplier documentation. While the compound is listed as a solid by commercial vendors, specific melt characteristics are not provided.

Table 2: Predicted Physical Properties

Property	Predicted Value	Source
Melting Point	Not Experimentally Determined	-
Boiling Point	~378.7 °C at 760 mmHg	Predicted

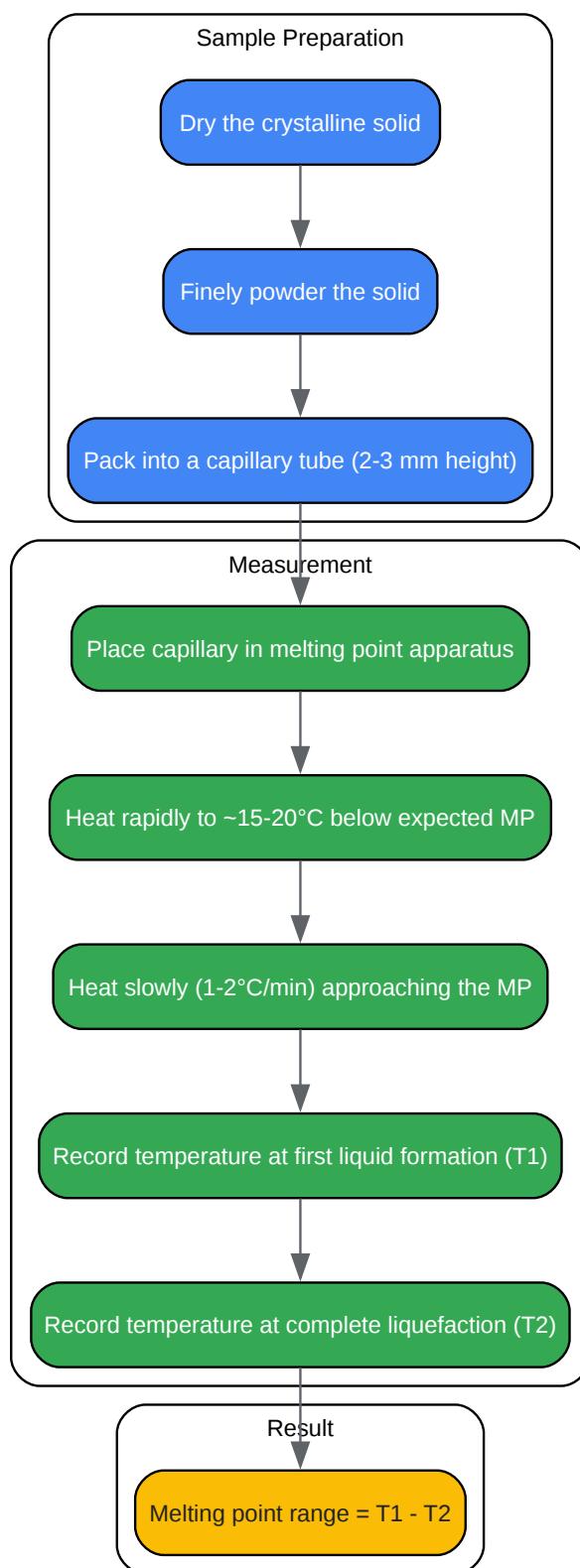
Disclaimer: The boiling point listed is a predicted value and has not been experimentally verified. The absence of an experimental melting point is a significant data gap for the physical characterization of this compound.

## Experimental Protocols

## Melting Point Determination (General Protocol)

While a specific protocol for **N-(3-Amino-4-methylphenyl)acetamide** is unavailable, a standard method for determining the melting point of a crystalline organic solid involves the use of a capillary melting point apparatus.

Workflow for Capillary Melting Point Determination

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Caption: General workflow for melting point determination.

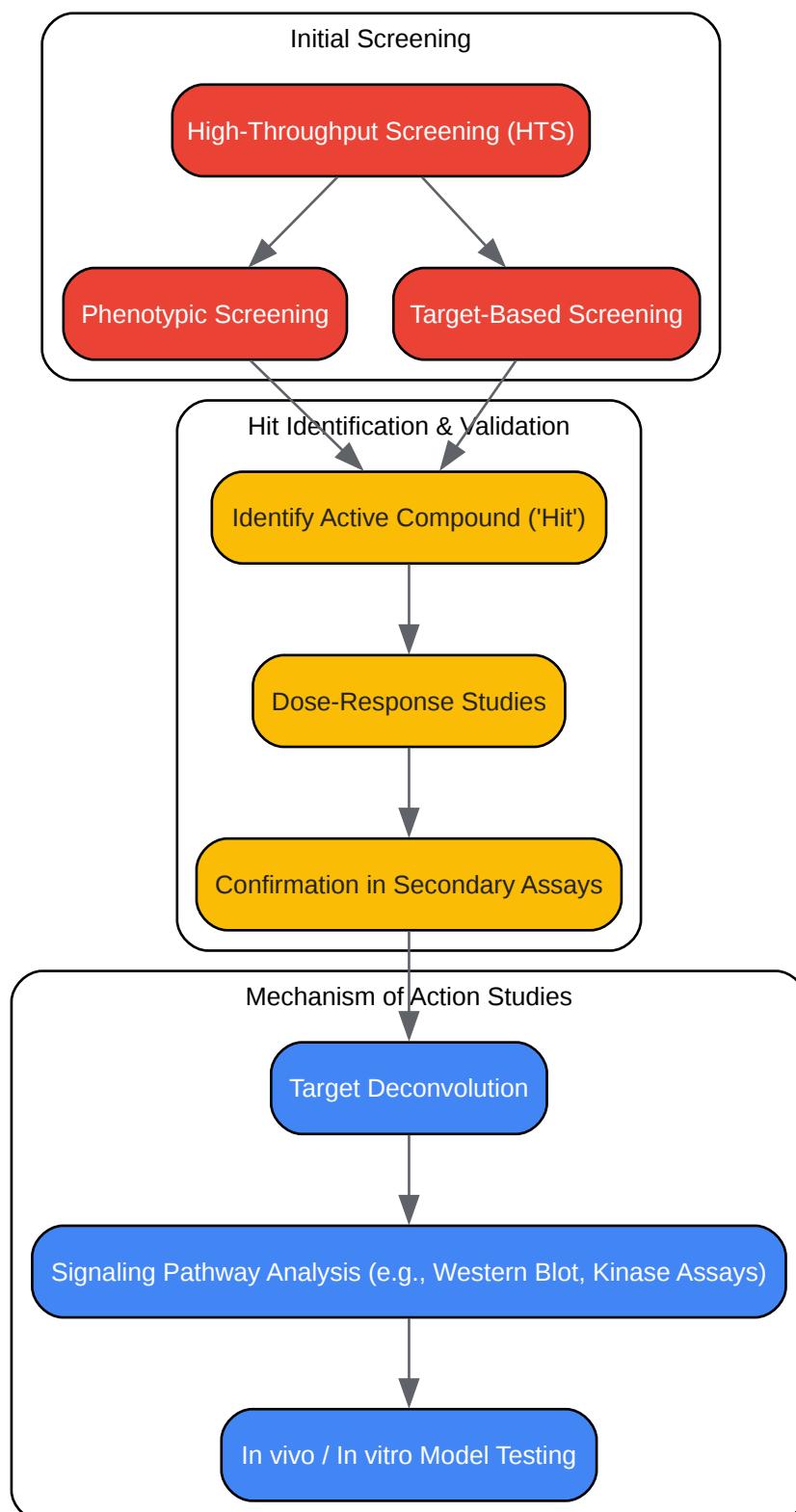
## Biological Activity and Signaling Pathways

A comprehensive search of the scientific literature, including medicinal chemistry and pharmacology databases, yielded no specific information on the biological activity, mechanism of action, or associated signaling pathways for **N-(3-Amino-4-methylphenyl)acetamide**.

While some related acetamide derivatives have been investigated for various biological activities, such as antimicrobial or anticoagulant effects, no such studies have been reported for this specific compound.<sup>[4][5]</sup> Similarly, searches for metabolic pathways involving **N-(3-Amino-4-methylphenyl)acetamide** did not return any relevant results.<sup>[6][7]</sup>

The absence of biological data indicates that **N-(3-Amino-4-methylphenyl)acetamide** is likely a research chemical with uncharacterized pharmacological properties.

Logical Relationship for Investigating Biological Activity

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Caption: A logical workflow for the initial investigation of the biological properties of an uncharacterized compound.

## Conclusion

**N-(3-Amino-4-methylphenyl)acetamide** is a chemical compound for which fundamental physicochemical and biological data are largely unavailable in the public domain. Researchers and drug development professionals should be aware of the current lack of an experimentally determined melting point and the absence of any reported biological activity or signaling pathway involvement. The information provided in this guide is based on currently accessible data and highlights significant opportunities for further research to characterize this molecule. Any handling or investigation of this compound should be approached with the understanding that its properties are not well-defined.

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## References

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